

2-Chloro-8-methoxyquinoline-3-carboxylic Acid: Technical Guide and Molecular Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-8-methoxyquinoline-3-carboxylic acid

Cat. No.: B11872294

[Get Quote](#)

Executive Summary

2-Chloro-8-methoxyquinoline-3-carboxylic acid is a bifunctional heterocyclic scaffold widely utilized in the synthesis of bioactive quinoline derivatives. Characterized by a reactive chlorine at the C2 position and a carboxylic acid at the C3 position, this molecule serves as a critical intermediate for developing antimalarial agents ("bisquinolines"), kinase inhibitors, and receptor antagonists.

This guide provides a comprehensive technical analysis of the compound, including its physicochemical properties, validated synthetic pathways, and reactivity profiling for downstream derivatization.

Physicochemical Specifications

The following data establishes the baseline identity and physical parameters of the compound.

Property	Specification
IUPAC Name	2-Chloro-8-methoxyquinoline-3-carboxylic acid
Common Name	2-Chloro-8-methoxy-3-quinolinecarboxylic acid
CAS Registry Number	1017157-83-3
Molecular Formula	C ₁₁ H ₈ ClNO ₃
Molecular Weight	237.64 g/mol
Exact Mass	237.019 g/mol
Physical State	Solid (typically off-white to pale yellow)
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM; insoluble in water (acidic pH)
pKa (Predicted)	~3.5 (Carboxylic acid), ~1.8 (Quinoline nitrogen)
Topological Polar Surface Area (TPSA)	66.4 Å ²

Structural Analysis

The molecule features a planar quinoline bicyclic system. The 8-methoxy group functions as an electron-donating group (EDG), slightly increasing the electron density of the benzene ring, while the 2-chloro and 3-carboxyl groups create an electron-deficient pyridine ring, making the C2 position highly susceptible to nucleophilic aromatic substitution (

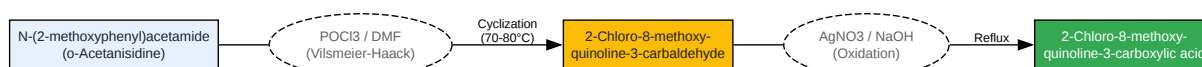
).

Synthetic Architecture

The synthesis of **2-Chloro-8-methoxyquinoline-3-carboxylic acid** is typically achieved through a two-stage protocol: a Meth-Cohn (Vilsmeier-Haack) cyclization followed by a chemoselective oxidation.

Pathway Diagram

The following logic flow illustrates the stepwise construction of the scaffold.



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow from o-acetanisidine to the target carboxylic acid.

Detailed Experimental Protocols

Step 1: Synthesis of the Aldehyde Intermediate

Reaction: Vilsmeier-Haack Formylation/Cyclization Precursor:

N-(2-methoxyphenyl)acetamide

- **Reagent Preparation:** In a round-bottom flask under inert atmosphere (), cool anhydrous DMF (3.0 equiv) to 0°C. Dropwise add (7.0 equiv) while maintaining the temperature below 5°C. Stir for 30 minutes to generate the Vilsmeier reagent.
- **Addition:** Add N-(2-methoxyphenyl)acetamide (1.0 equiv) portion-wise to the solution.
- **Cyclization:** Heat the mixture to 75–80°C for 4–16 hours. Monitor by TLC (EtOAc/Hexane) for the disappearance of the starting amide.
- **Quenching:** Cool the reaction mixture to room temperature and pour slowly onto crushed ice (~500g per 50mmol scale) with vigorous stirring.
- **Isolation:** The yellow precipitate (2-chloro-8-methoxyquinoline-3-carbaldehyde) is filtered, washed copiously with water, and recrystallized from ethyl acetate/petroleum ether.
 - **Expected Yield:** 65–75%
 - **Key QC Marker:** Aldehyde proton peak at

~10.5 ppm (

NMR).

Step 2: Oxidation to Carboxylic Acid

Reaction: Silver Oxide Mediated Oxidation (or Pinnick Oxidation)

- Setup: Dissolve the aldehyde (from Step 1) in ethanol/water (4:1 ratio).
- Reagents: Add

(2.0 equiv) and

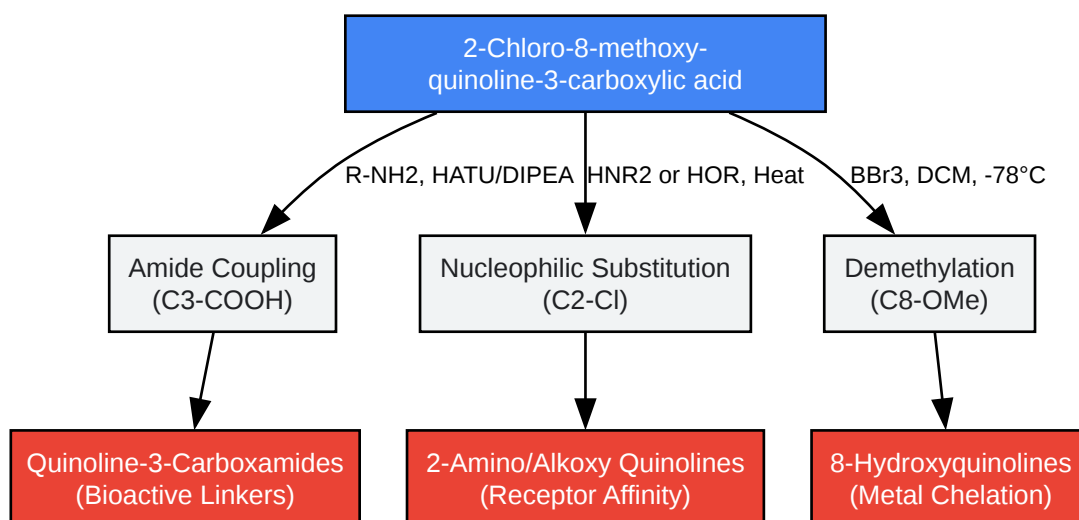
(4.0 equiv) sequentially. Alternatively, use sulfamic acid/sodium chlorite () for a milder Pinnick oxidation if functional group tolerance is a concern.
- Reaction: Stir at room temperature (Pinnick) or reflux (Silver method) for 2–6 hours.
- Workup: Filter off metal salts/precipitates. Acidify the filtrate with 1M

to pH ~2–3.
- Purification: The carboxylic acid precipitates as a solid. Filter, wash with cold water, and dry under vacuum.
 - Expected Yield: 80–90%

Reactivity Profiling & Derivatization

The **2-chloro-8-methoxyquinoline-3-carboxylic acid** scaffold offers three distinct vectors for chemical modification, allowing for the rapid generation of chemical libraries.

Reactivity Map



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis pathways from the core scaffold.

Critical Considerations

- **Regioselectivity:** The C2-chlorine is highly reactive toward nucleophiles. If performing amide coupling at C3 using amines, protect the C2 position or perform the reaction first to avoid competitive substitution at C2 by the amine used for coupling.
- **Solubility:** The free acid has poor solubility in non-polar solvents. Reactions often require DMF, DMSO, or activation as an acid chloride () prior to coupling.

Quality Control & Analytical Data

To validate the integrity of the synthesized compound, compare experimental data against these standard parameters.

Nuclear Magnetic Resonance (NMR)

Predicted shifts in DMSO-

:

- 13.5–14.0 ppm: carboxylic acid
(broad singlet, exchangeable).
- 8.8–9.0 ppm: C4 aromatic proton (singlet).
- 7.4–7.6 ppm: Aromatic multiplet (C5, C6, C7 protons).
- 4.05 ppm: Methoxy
(strong singlet).

Mass Spectrometry (LC-MS)[4][5]

- Ionization: ESI (+)
- Parent Ion
: 238.0 (for
) and 240.0 (for
) in a 3:1 ratio.
- Fragmentation: Loss of
(M-44) is common in MS/MS modes.

References

- Sigma-Aldrich. **2-Chloro-8-methoxyquinoline-3-carboxylic acid** Product Sheet. [Link](#)
- Meth-Cohn, O., et al. "A Versatile New Synthesis of Quinolines and Related Fused Pyridines." Journal of the Chemical Society, Perkin Transactions 1, 1981. (Foundational method for Vilsmeier-Haack quinoline synthesis).
- Subashini, R., et al. "2-Chloro-8-methoxyquinoline-3-carbaldehyde." Acta Crystallographica Section E, 2009. [Link](#)
- Li, Y., & Gao, W. "Synthesis of 2-[(quinolin-8-yloxy)methyl]quinoline-3-carboxylic acid derivatives." [1] Heterocyclic Communications, 2013.[1] [Link](#)

- Massoud, M., et al. "2-Chloroquinoline-3-carbaldehydes: synthesis and reactions." Arkivoc, 2018. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [2-Chloro-8-methoxyquinoline-3-carboxylic Acid: Technical Guide and Molecular Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11872294/docs#2-chloro-8-methoxyquinoline-3-carboxylic-acid-technical-guide-and-molecular-profile\]](https://www.benchchem.com/product/b11872294/docs#2-chloro-8-methoxyquinoline-3-carboxylic-acid-technical-guide-and-molecular-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check